

Proper Disposal of LM985: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	LM985	
Cat. No.:	B1212392	Get Quote

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and a step-by-step framework for the safe disposal of **LM985**, a compound identified as flavone acetic acid ester (CAS 87626-56-0), which has been investigated for its anti-tumor activities.

Important Note: A specific Safety Data Sheet (SDS) for **LM985** (flavone acetic acid ester) was not publicly available at the time of this writing. The following procedures are based on general best practices for the disposal of laboratory chemical waste and information from related compounds. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and, if possible, obtain the specific SDS from the supplier before handling or disposing of this compound.

Immediate Safety and Handling

Before beginning any disposal procedures, ensure you are wearing the appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Handle **LM985** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.

Quantitative Data Summary

Due to the lack of a specific SDS for **LM985**, a definitive quantitative data table for disposal cannot be provided. The following table is a hypothetical example illustrating the type of



information that would typically be found in an SDS and used to guide disposal decisions.

Parameter	Hypothetical Value/Guideline	Relevance to Disposal
pH of 1% Solution	3-4	Indicates that the waste solution would likely be classified as acidic, requiring neutralization or specific acid waste stream disposal.
Aquatic Toxicity (LC50)	1-10 mg/L	Suggests the compound is toxic to aquatic life, prohibiting drain disposal and requiring hazardous waste collection.[1]
Biodegradability	Not readily biodegradable	Indicates that the compound may persist in the environment, reinforcing the need for controlled hazardous waste disposal.
Flash Point	> 100 °C	A high flash point suggests it is not a flammable liquid, influencing storage and segregation of waste.

Step-by-Step Disposal Protocol

The following is a generalized protocol for the disposal of **LM985** based on standard laboratory procedures for chemical waste.

1. Waste Segregation:

 Solid Waste: Collect all solid waste contaminated with LM985, such as weighing papers, contaminated gloves, and absorbent materials, in a designated hazardous waste container.
 This container should be clearly labeled.



- Liquid Waste: Collect all solutions containing LM985 in a separate, sealed, and clearly
 labeled hazardous waste container. Do not mix with other waste streams unless explicitly
 permitted by your institution's EHS guidelines. If dissolved in a solvent, the entire solution
 should be treated as hazardous waste.
- Sharps: Any sharps, such as needles or broken glass, contaminated with LM985 must be disposed of in a designated, puncture-resistant sharps container for chemically contaminated sharps.
- 2. Container Labeling:
- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The full chemical name, "**LM985** (Flavone Acetic Acid Ester)," and the CAS number, "87626-56-0," must be written on the label.
- Indicate the primary hazards if known (e.g., "Toxic to Aquatic Life").[1]
- Keep a log of the contents and their approximate quantities.
- 3. Storage of Waste:
- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store incompatible waste types separately to prevent dangerous reactions.
- 4. Decontamination of Glassware:
- All glassware that has come into contact with **LM985** should be decontaminated.
- Rinse the glassware with a suitable solvent (e.g., acetone or ethanol) and collect the rinsate as hazardous liquid waste.
- After the initial solvent rinse, wash the glassware thoroughly with soap and water.

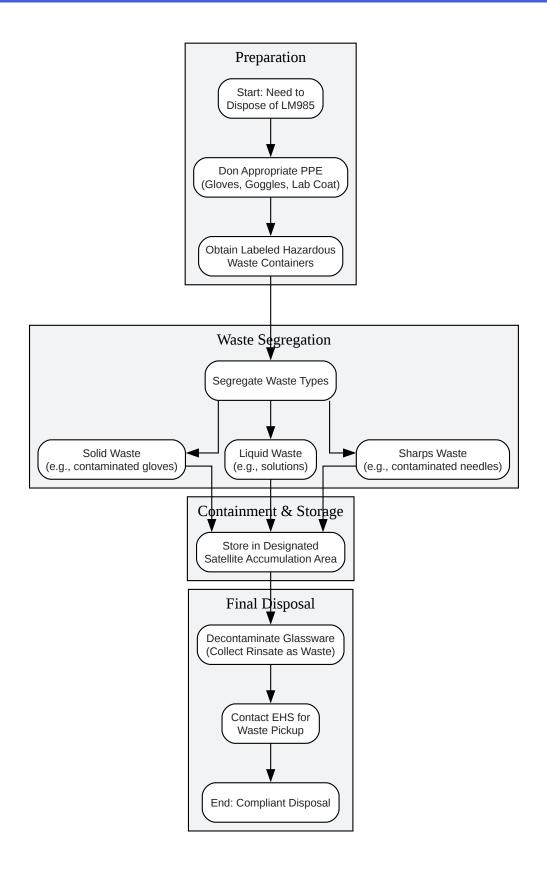


5. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional and local regulations for hazardous waste disposal. Never dispose of
 LM985 down the drain or in the regular trash.

Experimental Workflow for Waste Handling





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References

- 1. uprm.edu [uprm.edu]
- To cite this document: BenchChem. [Proper Disposal of LM985: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212392#lm985-proper-disposal-procedures]

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